

# A Comparative Environmental Impact Assessment of Tralkoxydim and Other Selective Grass Herbicides

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## Compound of Interest

Compound Name: *Tralkoxydim*

Cat. No.: *B8805380*

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This guide provides an objective comparison of the environmental impact of **Tralkoxydim** with other commonly used graminicides that share the same mode of action: the inhibition of acetyl-CoA carboxylase (ACCase). The information presented herein is intended to assist researchers and professionals in making informed decisions by providing a consolidated overview of key environmental and toxicological parameters, supported by standardized experimental protocols.

## Executive Summary

**Tralkoxydim** is a post-emergence herbicide effective against various grass weeds in cereal crops. Like other graminicides in its class, it functions by inhibiting the ACCase enzyme, a critical component in fatty acid synthesis in susceptible grass species. While offering significant agricultural benefits, it is imperative to understand its environmental footprint relative to alternative herbicides. This guide compares **Tralkoxydim** with other ACCase inhibitors, including Clethodim, Fluazifop-P-butyl, Pinoxaden, Sethoxydim, Fenoxaprop-P-ethyl, and Clodinafop-propargyl, across several key environmental indicators.

## Environmental Fate and Persistence

The environmental persistence of a herbicide, often measured by its soil half-life (DT50), and its potential for mobility, indicated by the soil organic carbon-water partitioning coefficient (Koc), are critical factors in assessing its long-term environmental impact.

Herbicide	Soil Half-life (DT50, days)	Soil Organic Carbon Partitioning Coefficient (Koc, mL/g)	Leaching Potential
Tralkoxydim	2 - 13[1]	1,530 - 8,100[2]	Low to Immobile[2]
Clethodim	~3[3]	-	Mobile (but short-lived)[3]
Fluazifop-P-butyl	Rapid degradation to Fluazifop-P[4]	-	Degradation products may leach[4]
Pinoxaden	Aerobic: 2 - 3[5]	121 - 852[1][5]	Moderate to High Mobility[1][5]
Sethoxydim	4 - 5 (can range from hours to 25)[5]	~190[3]	High Mobility[5]
Fenoxaprop-P-ethyl	9 (aerobic), 30 (anaerobic)[6]	-	Low Leaching Potential[7]
Clodinafop-propargyl	0.8 (aerobic)[8]	-	-

#### Key Observations:

- **Tralkoxydim** exhibits low soil persistence with a half-life of 2 to 13 days.[1] Its high Koc value suggests it binds tightly to soil particles, making it relatively immobile.[2]
- Clethodim and Pinoxaden also have short soil half-lives.[3][5] However, Pinoxaden has a wider range of Koc values, indicating a variable leaching potential depending on soil type.[1][5]
- Sethoxydim is characterized by high mobility, although its persistence in soil is generally low.[5]

- Fluazifop-P-butyl degrades rapidly in soil, but its degradation products have been shown to have the potential to leach into groundwater.[4]

## Ecotoxicological Profile

The impact of graminicides on non-target organisms is a crucial aspect of their environmental risk assessment. The following table summarizes the acute toxicity of **Tralkoxydim** and its alternatives to a range of representative terrestrial and aquatic organisms.

Herbicide	Honey Bee (Apis mellifera) Acute Contact LD50 (µg/bee)	Earthworm (Eisenia fetida) 14-day LC50 (mg/kg soil)	Rainbow Trout (Oncorhynchus mykiss) 96- hour LC50 (mg/L)	Green Algae (Selenastrum capricornutum) 72-hour EC50 (mg/L)
Tralkoxydim	54[1]	>1000	>6.1	>5.1
Clethodim	>100	>1000	32	-
Fluazifop-P-butyl	-	-	1.3	0.56
Pinoxaden	>100[9]	>1000[9]	12.3[9]	2.12[9]
Sethoxydim	>100	-	32[5]	-
Fenoxaprop-P-ethyl	Toxic[7]	Moderately Toxic[10]	0.46[7]	-
Clodinafop-propargyl	-	Moderately Toxic	0.39	0.12

### Key Observations:

- Tralkoxydim** demonstrates low toxicity to honeybees and earthworms.[1] Its toxicity to aquatic organisms such as rainbow trout and green algae is moderate.[1]
- Pinoxaden also shows low acute toxicity to honeybees and earthworms.[9]
- Fenoxaprop-P-ethyl and Fluazifop-P-butyl exhibit higher toxicity to aquatic organisms compared to **Tralkoxydim**. [7][10]

- Clethodim and Sethoxydim have moderate toxicity to fish.[\[5\]](#)

## Efficacy on Key Weed Species

The environmental impact of a herbicide should be considered in the context of its efficacy. A more effective herbicide may require lower application rates or fewer applications, potentially reducing the overall environmental load.

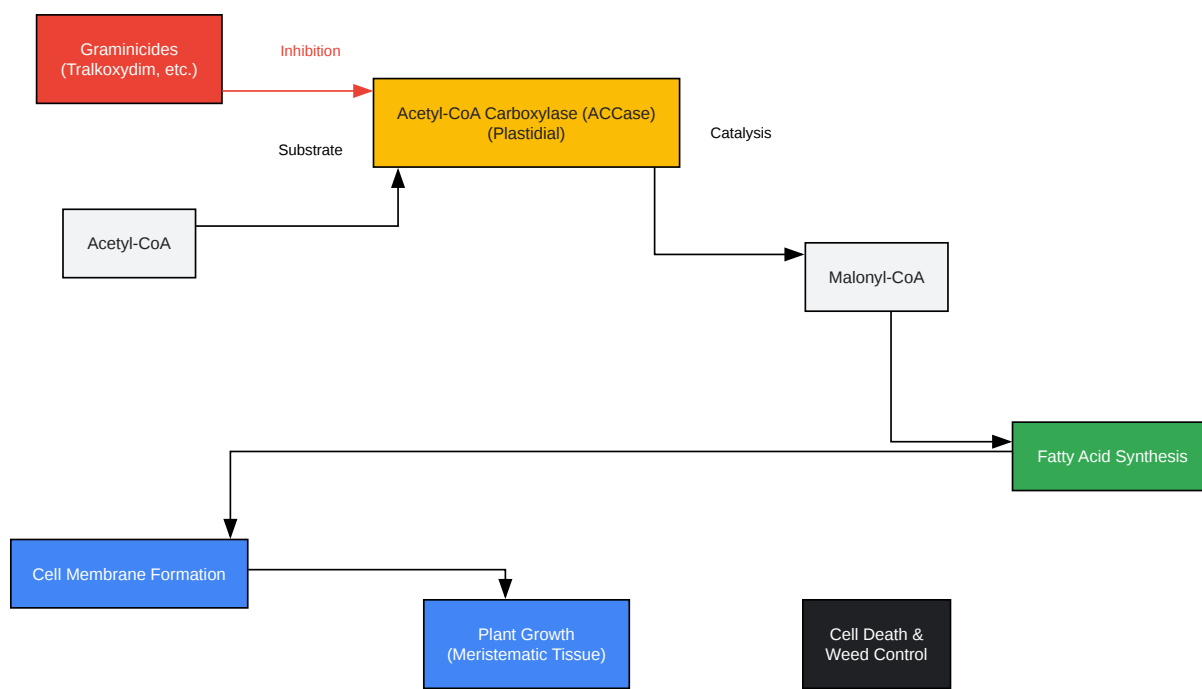
Herbicide	Wild Oat ( <i>Avena fatua/ludoviciana</i> )	Annual Ryegrass ( <i>Lolium rigidum</i> )	Green Foxtail ( <i>Setaria viridis</i> )
Tralkoxydim	Good to Excellent <a href="#">[11]</a> <a href="#">[12]</a>	Good	Good
Clethodim	Good	Excellent	Good
Fluazifop-P-butyl	Excellent	Excellent	Excellent
Pinoxaden	Excellent	Excellent	Excellent
Sethoxydim	Good	Good	Good
Fenoxaprop-P-ethyl	Excellent	Excellent	Good
Clodinafop-propargyl	Excellent <a href="#">[13]</a>	Good	Good

### Key Observations:

- All the compared graminicides are effective against wild oats, a major weed in cereal crops. [\[11\]](#)[\[12\]](#)[\[13\]](#)
- Fluazifop-P-butyl and Pinoxaden generally show a broader spectrum of high efficacy against the listed grass weeds.

## Mode of Action: ACCase Inhibition

**Tralkoxydim** and the other compared graminicides are classified as Group 1 herbicides by the Herbicide Resistance Action Committee (HRAC). They act by inhibiting the acetyl-CoA carboxylase (ACCase) enzyme, which is pivotal in the biosynthesis of fatty acids. This inhibition disrupts the formation of cell membranes, leading to the death of susceptible grass species.



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Caption: ACCase Inhibition Pathway.

## Experimental Protocols

The data presented in this guide are derived from studies that generally follow standardized methodologies for environmental risk assessment of pesticides. Key experimental protocols are based on guidelines from the Organisation for Economic Co-operation and Development (OECD) and the U.S. Environmental Protection Agency (EPA) Office of Chemical Safety and Pollution Prevention (OCSPP).

## Soil Persistence (Aerobic)

- Guideline: OECD 307 (Aerobic and Anaerobic Transformation in Soil); EPA OCSP 835.4100 (Aerobic Soil Metabolism).
- Methodology: The herbicide is applied to fresh soil samples with known characteristics (e.g., texture, organic carbon content, pH, microbial biomass). The treated soil is incubated under controlled aerobic conditions (constant temperature and moisture). At various time intervals, soil samples are extracted and analyzed using techniques like High-Performance Liquid Chromatography (HPLC) to determine the concentration of the parent herbicide and its major metabolites. The rate of degradation is used to calculate the DT50 (time to 50% dissipation) and DT90 (time to 90% dissipation) values.

## Mobility in Soil (Adsorption/Desorption)

- Guideline: OECD 106 (Adsorption – Desorption Using a Batch Equilibrium Method); EPA OCSP 835.1220 (Adsorption/Desorption).
- Methodology: The herbicide is added to a soil-water slurry and agitated until equilibrium is reached. The concentration of the herbicide in the aqueous phase is measured, and the amount adsorbed to the soil is calculated by difference. This allows for the determination of the soil-water distribution coefficient ( $K_d$ ). The  $K_{oc}$  is then calculated by normalizing the  $K_d$  value to the organic carbon content of the soil. Desorption is measured by replacing the supernatant with a fresh solution and measuring the release of the herbicide from the soil.

## Acute Toxicity to Fish

- Guideline: OECD 203 (Fish, Acute Toxicity Test); EPA OCSP 850.1075 (Fish Acute Toxicity Test).
- Methodology: Juvenile fish of a standard species (e.g., Rainbow Trout, *Oncorhynchus mykiss*) are exposed to a range of concentrations of the herbicide in water for 96 hours under controlled conditions (temperature, pH, light). Mortality and sublethal effects are observed at regular intervals. The data are used to calculate the LC50 (the concentration that is lethal to 50% of the test population).

## Acute Immobilisation Test for Daphnia

- Guideline: OECD 202 (Daphnia sp. Acute Immobilisation Test); EPA OCSPP 850.1010 (Aquatic Invertebrate Acute Toxicity Test, Freshwater Daphnids).
- Methodology: Daphnia magna are exposed to a series of herbicide concentrations for 48 hours. The number of immobilized daphnids is recorded at 24 and 48 hours. The results are used to determine the EC50 (the concentration that causes immobilization in 50% of the daphnids).

## Algal Growth Inhibition Test

- Guideline: OECD 201 (Freshwater Alga and Cyanobacteria, Growth Inhibition Test); EPA OCSPP 850.5400 (Algal Toxicity).
- Methodology: Cultures of a green alga (e.g., Selenastrum capricornutum) are exposed to various concentrations of the herbicide for 72 to 96 hours. The growth of the algae is measured over time (e.g., by cell counts or fluorescence). The EC50 is calculated based on the inhibition of growth rate or yield.

## Acute Toxicity to Honey Bees

- Guideline: OECD 213 (Honeybees, Acute Oral Toxicity Test) and OECD 214 (Honeybees, Acute Contact Toxicity Test); EPA OCSPP 850.3020 (Honey Bee Acute Contact Toxicity).
- Methodology: For oral toxicity, bees are fed a sugar solution containing the herbicide. For contact toxicity, the herbicide is applied directly to the dorsal thorax of the bees. Mortality is assessed over 48 to 96 hours, and the LD50 (the dose that is lethal to 50% of the bees) is determined.

## Earthworm Acute Toxicity Test

- Guideline: OECD 207 (Earthworm, Acute Toxicity Tests); EPA OCSPP 850.6200 (Earthworm Subchronic Toxicity Test).
- Methodology: Adult earthworms (e.g., Eisenia fetida) are exposed to the herbicide mixed into an artificial soil substrate for 14 days. Mortality is assessed at 7 and 14 days, and the LC50 is calculated.

## Conclusion

This comparative guide illustrates that while **Tralkoxydim** and other graminicides share a common mode of action, their environmental impact profiles exhibit notable differences.

**Tralkoxydim** is characterized by low soil persistence and low mobility, coupled with low toxicity to key terrestrial non-target organisms like bees and earthworms. Its aquatic toxicity is moderate. In comparison, some alternatives may have a higher potential for leaching or exhibit greater toxicity to aquatic life.

The selection of a graminicide should involve a holistic assessment that balances efficacy against specific weed pressures with a thorough consideration of its environmental fate and ecotoxicological profile. The data and protocols presented in this guide are intended to provide a foundational resource for such an evidence-based decision-making process. Researchers are encouraged to consult the primary literature and regulatory documents for more detailed information on specific products and their use conditions.

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